

Navigating the Safe Handling of Boc-Lys(Ac)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-Lys(Ac)-OH

Cat. No.: B558173

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for N α -Boc-N ϵ -acetyl-L-lysine (**Boc-Lys(Ac)-OH**), a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of research outcomes. While **Boc-Lys(Ac)-OH** is not classified as a hazardous substance, prudent laboratory practices are essential when handling any chemical reagent.

Chemical and Physical Properties

Boc-Lys(Ac)-OH is a white to off-white crystalline powder.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	References
Synonyms	N- α -t.-Boc-N- ϵ -acetyl-L-lysine, Boc-N ϵ -acetyl-L-lysine	[2]
CAS Number	6404-26-8	[1]
Molecular Formula	C ₁₃ H ₂₄ N ₂ O ₅	[1][3]
Molecular Weight	288.34 g/mol	[1][3]
Appearance	White to off-white powder/solid	[1][4]
Melting Point	131-140 °C	[1][5]
Purity	≥98%	[1]
Storage Temperature	0-8 °C; 2-30 °C is also mentioned	[1][5]
Solubility	Soluble in DMF, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Toxicological Data and Hazard Identification

Current safety data sheets indicate that **Boc-Lys(Ac)-OH** is not classified as a hazardous substance.[6] However, as with all chemicals, it should be handled with care. Some sources suggest it may cause skin and eye irritation.[4]

Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Detailed toxicological studies with specific LD50 values are not readily available in the public domain. Therefore, treating the compound with a high degree of caution is recommended.

Safe Handling and Storage Protocols

Proper handling and storage are critical to ensure the stability of **Boc-Lys(Ac)-OH** and the safety of laboratory personnel.

Handling

- Ventilation: Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed.[\[7\]](#)[\[8\]](#)
- Avoid Dust Formation: Minimize the generation of dust.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Personal Contact: Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[8\]](#)[\[10\]](#)
- Temperature: Store in a cool place, with recommended temperatures between 0-8°C.[\[1\]](#)[\[5\]](#)
Some sources also indicate storage at 2-30°C is acceptable.
- Incompatibilities: Avoid strong oxidizing agents.[\[11\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Boc-Lys(Ac)-OH**:

PPE	Specification	References
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	[7] [8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Handle with gloves, which must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.	[7] [8]
Body Protection	Laboratory coat. Choose body protection according to the amount and concentration of the dangerous substance at the workplace.	[7] [8]
Respiratory Protection	For nuisance levels of dust, use a type N95 (US) or type P1 (EN 143) dust mask. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	[7] [8]

First Aid Measures

In the event of exposure, follow these first aid protocols:

Exposure Route	First Aid Procedure	References
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[7] [9] [10]
Skin Contact	Wash off with soap and plenty of water. Consult a physician in case of irritation.	[7] [9] [10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[9] [10] [13]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[7] [10]

Accidental Release and Disposal

Accidental Release

- Use personal protective equipment.[\[8\]](#)[\[9\]](#)
- Avoid dust formation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Sweep up and shovel.[\[7\]](#)
- Do not let the product enter drains.[\[7\]](#)[\[9\]](#)
- Keep in suitable, closed containers for disposal.[\[7\]](#)

Disposal

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[11\]](#) Dispose of unused product in a suitable, closed container.[\[7\]](#) Contaminated packaging should be disposed of as unused product.[\[7\]](#)

Fire-Fighting Measures

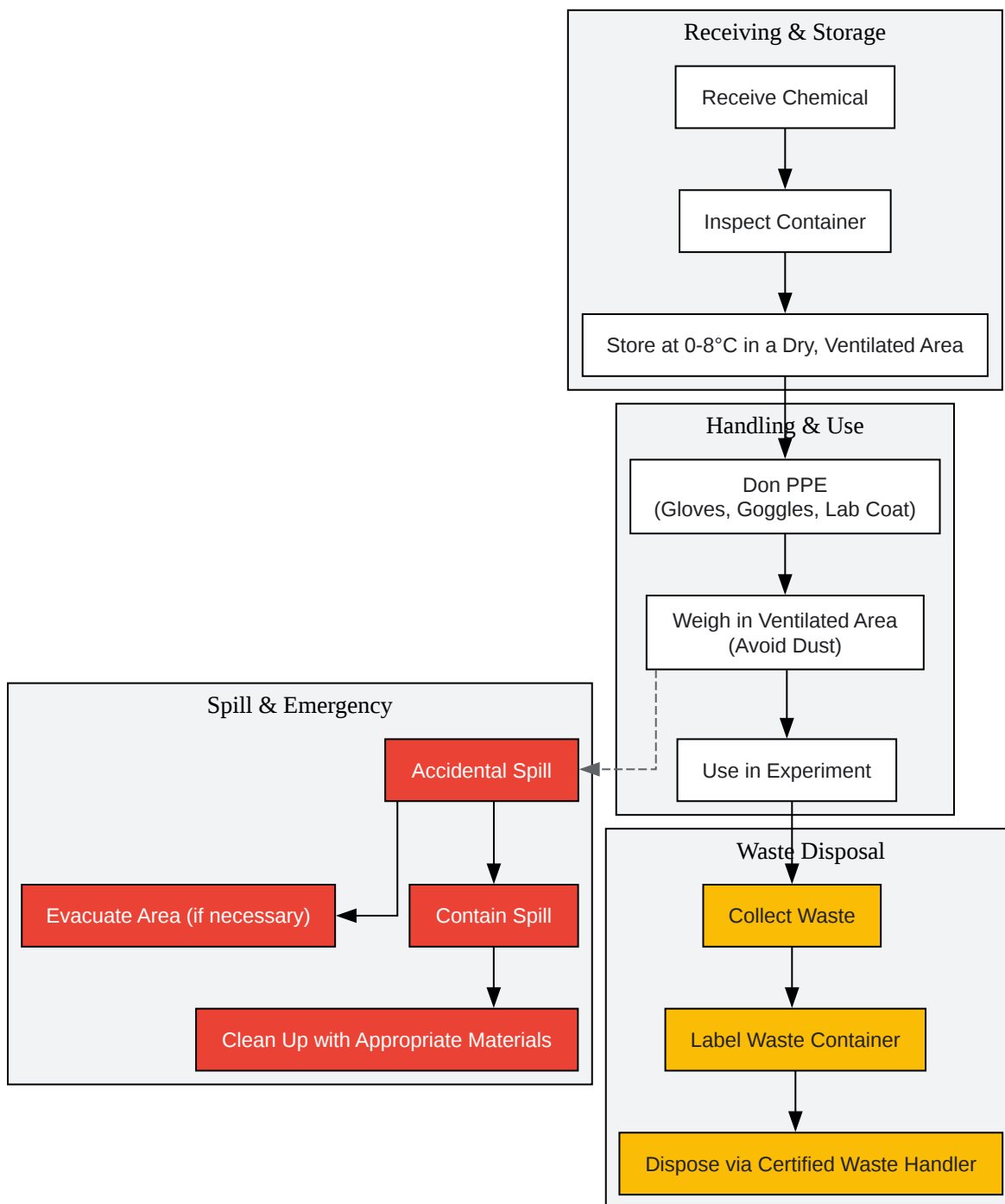
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[10\]](#)
- Special Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NO_x).[\[7\]](#)[\[11\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[7\]](#)[\[10\]](#)

Experimental Protocols and Data Presentation

Detailed experimental protocols for the toxicological and safety testing of **Boc-Lys(Ac)-OH** are not publicly available in the cited literature. The information presented in this guide is a synthesis of data from publicly accessible Safety Data Sheets and product information pages.

Mandatory Visualization: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Boc-Lys(Ac)-OH** in a laboratory setting.



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